

Diethyl Sebacate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Diethyl Sebacate

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An In-depth Overview of the Chemical and Physical Properties, Analytical Methodologies, and Applications of **Diethyl Sebacate**

Introduction

Diethyl sebacate (DES) is the diethyl ester of sebacic acid, a dicarboxylic acid. It is a colorless to pale yellow, oily liquid with a faint, pleasant odor.[1][2] Due to its favorable physicochemical properties, including low volatility, good thermal stability, and excellent plasticizing capabilities, **diethyl sebacate** finds extensive use in various industrial and pharmaceutical applications.[3][4] This technical guide provides a detailed overview of the core chemical and physical properties of **diethyl sebacate**, standardized experimental protocols for their determination, and its applications relevant to researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **diethyl sebacate** are summarized in the tables below for easy reference and comparison.

Table 1: General Chemical Properties of Diethyl Sebacate

Property	Value	References
Chemical Name	Diethyl decanedioate	[5]
Synonyms	Diethyl sebacate, Sebacic acid diethyl ester, Ethyl sebacate	[5][6][7]
CAS Number	110-40-7	[5][6][7]
Molecular Formula	C ₁₄ H ₂₆ O ₄	[7]
Molecular Weight	258.35 g/mol	[5][6]
SMILES	CCOC(=O)CCCCCCCCC(=O)OCC	[5][6]
InChIKey	ONKUXPIBXRRIDU-UHFFFAOYSA-N	[5][6][7]

Table 2: Physical Properties of Diethyl Sebacate

Property	Value	Conditions	References
Appearance	Colorless to pale yellow, clear oily liquid	Ambient	[1][2]
Odor	Faint, pleasant, winey-fruity	-	[1]
Boiling Point	302 - 305 °C	760 mmHg	[2][5]
Melting Point	1 - 5 °C	-	[5][6]
Density	0.960 - 0.965 g/cm ³	25 °C	[2][5][6]
Refractive Index	1.435 - 1.438	20 °C	[2][6]
Flash Point	>110 °C	Closed cup	[2][6]
Solubility in Water	<0.1 g/L (practically insoluble)	20 °C	[5]
Solubility in Organic Solvents	Miscible with alcohol, ether, and other organic solvents	-	[1][5]

Experimental Protocols

This section provides detailed methodologies for the determination of key physical and chemical properties of **diethyl sebacate**, based on standardized protocols.

Determination of Purity by Gas Chromatography (GC)

This method is adapted from the United States Pharmacopeia (USP) monograph for **diethyl sebacate** and is suitable for determining its purity and assay.[8]

Principle: Gas chromatography separates volatile compounds based on their differential partitioning between a stationary phase and a mobile gas phase. The purity of **diethyl sebacate** is determined by comparing its peak area to that of an internal standard.

Apparatus:

- Gas chromatograph equipped with a flame ionization detector (FID).
- Capillary column (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness, coated with a 5% phenyl-methylpolysiloxane stationary phase).
- Data acquisition and processing software.

Reagents:

- High-purity helium or nitrogen as the carrier gas.
- **Diethyl sebacate** reference standard.
- Internal standard (e.g., methyl heptadecanoate).
- Solvent (e.g., n-heptane).

Procedure:

- Preparation of Solutions:
 - Internal Standard Solution: Accurately weigh and dissolve a suitable amount of methyl heptadecanoate in n-heptane to obtain a solution with a known concentration (e.g., 1 mg/mL).
 - Standard Solution: Accurately weigh a quantity of **diethyl sebacate** reference standard and dissolve it in the Internal Standard Solution to obtain a known concentration (e.g., 1 mg/mL).
 - Sample Solution: Accurately weigh a quantity of the **diethyl sebacate** sample and dissolve it in the Internal Standard Solution to obtain a concentration of approximately 1 mg/mL.
- Chromatographic Conditions:
 - Injector Temperature: 250 °C
 - Detector Temperature: 300 °C

- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/minute.
 - Final hold: Hold at 250 °C for 5 minutes.
- Carrier Gas Flow Rate: 1.0 mL/minute.
- Injection Volume: 1 µL.
- Split Ratio: 50:1.
- Analysis:
 - Inject the Standard Solution and the Sample Solution into the gas chromatograph.
 - Record the chromatograms and integrate the peak areas for **diethyl sebacate** and the internal standard.
- Calculation:
 - Calculate the response factor (RF) for the **diethyl sebacate** standard relative to the internal standard.
 - Calculate the percentage purity of the **diethyl sebacate** sample using the peak areas and the response factor.

Determination of Density

This protocol is based on the principles outlined in ASTM D1475.[9]

Principle: The density of a liquid is determined by measuring the mass of a known volume of the liquid at a specified temperature.

Apparatus:

- Pycnometer (specific gravity bottle) of a known certified volume.

- Analytical balance with a precision of at least 0.1 mg.
- Thermostatically controlled water bath.
- Thermometer.

Procedure:

- Clean and dry the pycnometer thoroughly.
- Determine and record the mass of the empty pycnometer.
- Fill the pycnometer with freshly boiled and cooled distilled water and place it in the water bath maintained at 25 ± 0.1 °C until it reaches thermal equilibrium.
- Adjust the water level to the mark on the pycnometer, ensuring no air bubbles are trapped.
- Remove the pycnometer from the bath, wipe it dry, and weigh it.
- Empty the pycnometer, dry it completely, and fill it with the **diethyl sebacate** sample.
- Repeat steps 3-5 with the **diethyl sebacate** sample.
- Calculate the density of **diethyl sebacate** using the masses of the water and the sample, and the known density of water at 25 °C.

Determination of Refractive Index

This method follows the general principles for determining the refractive index of fats and oils as described in ISO 6320.^[4]

Principle: The refractive index of a substance is the ratio of the speed of light in a vacuum to its speed in the substance. It is measured using a refractometer.

Apparatus:

- Abbe refractometer with a temperature-controlled prism.
- Calibrated thermometer.

- Constant temperature water bath.

Procedure:

- Calibrate the refractometer using a standard of known refractive index.
- Set the temperature of the refractometer prisms to 20 ± 0.1 °C by circulating water from the constant temperature bath.
- Apply a few drops of the **diethyl sebacate** sample to the surface of the lower prism.
- Close the prisms and allow the sample to come to the prism temperature.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the intersection of the crosshairs.
- Read and record the refractive index.
- Clean the prisms thoroughly with a suitable solvent (e.g., ethanol or acetone) and a soft tissue.

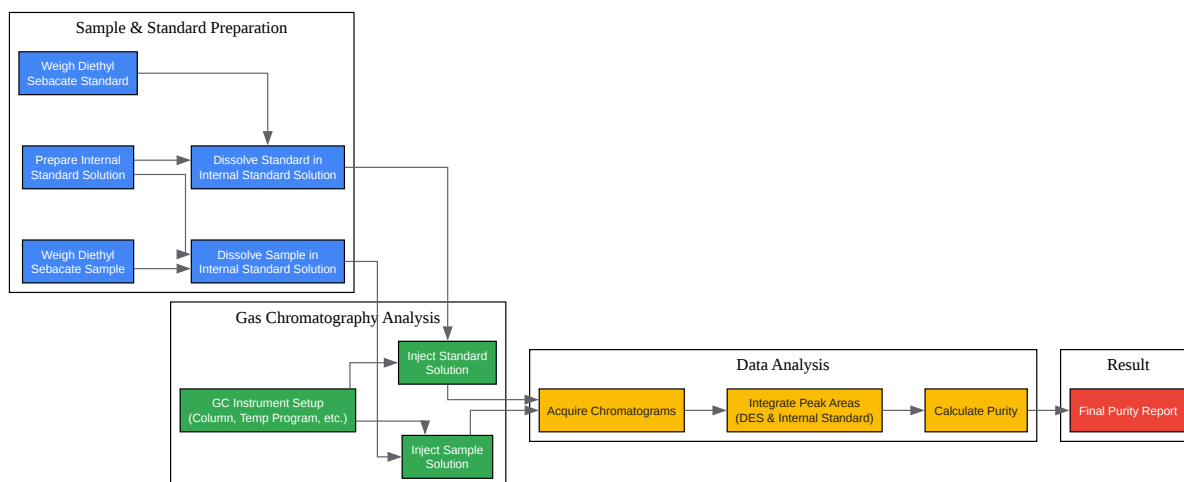
Applications in Drug Development

Diethyl sebacate serves several important functions in the pharmaceutical industry:

- **Plasticizer:** It is used as a plasticizer in the film coating of tablets, beads, and granules to improve the flexibility and durability of the coating.[\[10\]](#)
- **Solvent:** Due to its good solvency for many active pharmaceutical ingredients (APIs), it can be used in the formulation of liquid and semi-solid dosage forms.[\[11\]](#)
- **Penetration Enhancer:** In topical and transdermal drug delivery systems, **diethyl sebacate** can act as a penetration enhancer, facilitating the transport of drugs across the skin barrier.[\[2\]](#)
- **Emollient:** In topical formulations, it functions as an emollient, helping to soften and soothe the skin.[\[5\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for determining the purity of **diethyl sebacate** using gas chromatography.



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Caption: Workflow for **Diethyl Sebacate** Purity Analysis by Gas Chromatography.

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